

# Essential Safety and Disposal Guide for A-1155463

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## Compound of Interest

Compound Name: A-1155463

Cat. No.: B8055303

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This document provides critical safety, handling, and disposal information for **A-1155463**, a potent and selective BCL-XL inhibitor intended for laboratory research use only. Adherence to these guidelines is crucial for ensuring personnel safety and regulatory compliance.

## Proper Disposal Procedures

As **A-1155463** is a bioactive chemical compound, it must be treated as hazardous chemical waste. Disposal should always be in accordance with federal, state, and local environmental regulations.

### Step-by-Step Disposal Guide:

- Waste Identification and Segregation:
  - Label **A-1155463** waste containers clearly with the chemical name and associated hazards.
  - Do not mix with other chemical waste unless compatibility is confirmed, to avoid unforeseen reactions.
- Containerization:
  - Use only approved, sealed, and leak-proof containers for both solid and liquid waste.

- Ensure containers are appropriate for the type of waste (e.g., separate containers for sharps, liquids, and solids).
- Solid Waste Disposal:
  - This includes unused or expired solid **A-1155463**, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any contaminated lab supplies (e.g., weigh boats, pipette tips).
  - Place all solid waste into a designated, labeled hazardous waste container.
- Liquid Waste Disposal:
  - This pertains to solutions of **A-1155463**, such as those prepared in DMSO.
  - Collect all liquid waste in a sealed, properly labeled hazardous waste container.
  - Do not pour **A-1155463** solutions down the drain.
- Decontamination of Glassware and Surfaces:
  - Thoroughly rinse any glassware or surfaces that have come into contact with **A-1155463** with an appropriate solvent (e.g., ethanol or isopropanol), followed by soap and water.
  - Collect the initial rinseate as hazardous liquid waste.
- Arranging for Waste Pickup:
  - Store the sealed and labeled hazardous waste containers in a designated, secure area.
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.

## Quantitative Data Summary

The following table summarizes key quantitative data for **A-1155463**.

Property	Value
Molecular Formula	C <sub>35</sub> H <sub>32</sub> FN <sub>5</sub> O <sub>4</sub> S <sub>2</sub>
Molecular Weight	669.8 g/mol
CAS Number	1235034-55-5
Binding Affinity (K <sub>i</sub> )	<0.01 nM for BCL-XL, 80 nM for BCL-2, 19 nM for BCL-W, >440 nM for MCL-1[1][2]
Cellular Activity (EC <sub>50</sub> )	70 nM in Molt-4 cells, 65 nM in H146 small cell lung cancer cells[1][3]
Storage Temperature	Store at -20°C for up to 1 year or at -80°C for up to 2 years.[1]
Solubility	Soluble in DMSO.[3]

## Experimental Protocols

### Cell Viability Assay:

To determine the EC<sub>50</sub> value of **A-1155463**, a common method is the CellTiter-Glo® Luminescent Cell Viability Assay.

- **Cell Seeding:** Plate cells (e.g., Molt-4 or H146) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **A-1155463** for a specified period, typically 72 hours. Include a vehicle control (e.g., DMSO).
- **Lysis and Luminescence Measurement:** Add CellTiter-Glo® Reagent, which lyses the cells and generates a luminescent signal proportional to the amount of ATP present (an indicator of viable cells).
- **Data Analysis:** Measure luminescence using a plate reader. Normalize the results to the vehicle control and plot the data to calculate the EC<sub>50</sub> value using appropriate software (e.g., GraphPad Prism).

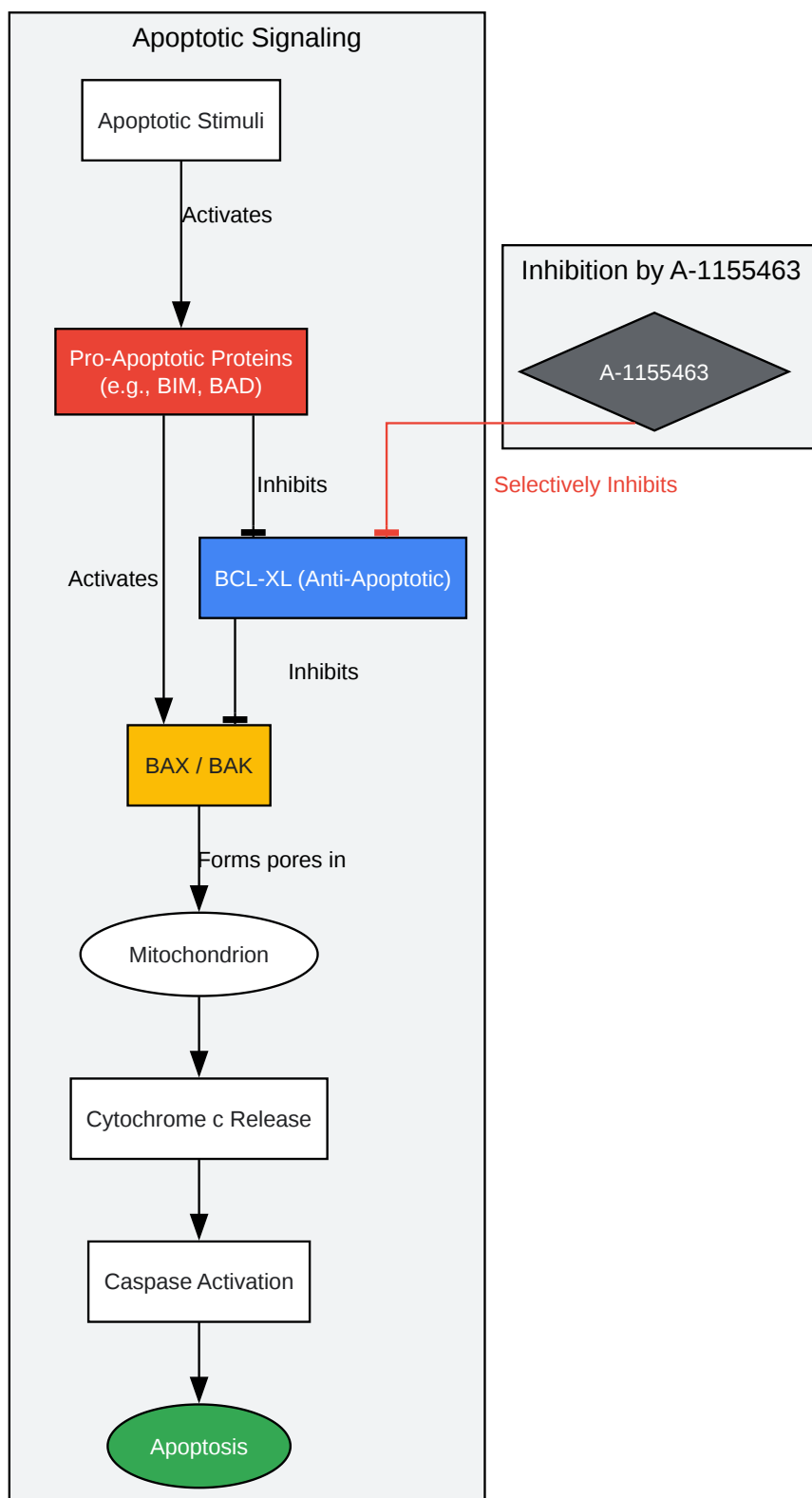
### In Vivo Tumor Growth Inhibition Study:

Animal studies are conducted to evaluate the in vivo efficacy of **A-1155463**.

- Tumor Cell Implantation: Subcutaneously implant human tumor cells (e.g., H146) into immunocompromised mice (e.g., SCID-Beige).
- Tumor Growth and Treatment Initiation: Allow tumors to grow to a palpable size. Once tumors reach the desired volume, randomize the mice into treatment and control groups.
- Compound Administration: Administer **A-1155463** (e.g., at 5 mg/kg via intraperitoneal injection) or a vehicle control to the respective groups daily for a defined period (e.g., 14 days).[2]
- Tumor Measurement: Measure tumor volume regularly (e.g., twice a week) using calipers.
- Data Analysis: Plot the average tumor volume over time for each group to assess the extent of tumor growth inhibition.

## Signaling Pathway and Mechanism of Action

**A-1155463** is a selective inhibitor of the anti-apoptotic protein BCL-XL. The diagram below illustrates the apoptotic signaling pathway and the mechanism of inhibition by **A-1155463**.



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Caption: Mechanism of **A-1155463** as a selective BCL-XL inhibitor in the apoptosis pathway.

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## References

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